Introduction: The Strategic Importance of Fluorinated Intermediates in Modern Drug Discovery

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Compound of Interest

Compound Name:	*1-(5-Fluoro-2-methylphenyl)cyclopentanamine*
Cat. No.:	*B11736174*

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The strategic incorporation of fluorine into drug candidates has become a cornerstone of modern medicinal chemistry, with fluorinated compounds representing a significant portion of newly approved pharmaceuticals.[1][2] The unique properties of fluorine, such as its high electronegativity and small atomic size, can profoundly influence a molecule's metabolic stability, binding affinity, and bioavailability.[2] **1-(5-Fluoro-2-methylphenyl)cyclopentanamine** is a prime example of a fluorinated intermediate with significant potential in the synthesis of novel therapeutics. Its structure combines a fluorinated phenyl ring with a cyclopentanamine moiety, making it a valuable building block for creating complex molecular architectures.

This guide serves as a technical resource for researchers, scientists, and drug development professionals, providing a comprehensive overview of the commercial landscape for sourcing **1-(5-Fluoro-2-methylphenyl)cyclopentanamine**. We will delve into the nuances of its availability, which primarily relies on custom synthesis, and outline a robust framework for its quality control and analytical characterization.

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Commercial Availability and Sourcing Strategy: Navigating the Custom Synthesis Landscape

A thorough search of the chemical supplier landscape reveals that **1-(5-Fluoro-2-methylphenyl)cyclopentanamine** is not a readily available, off-the-shelf compound. Its sourcing, therefore, necessitates a custom synthesis approach. The most direct and viable synthetic route to this amine is through the chemical reduction of its nitrile precursor, 1-(5-fluoro-2-methylphenyl)cyclopentane-1-carbonitrile (CAS No. 2113012-21-6).

Consequently, identifying reliable suppliers of this key nitrile intermediate is the critical first step in obtaining the target amine. The following table provides a list of potential commercial suppliers for 1-(5-fluoro-2-methylphenyl)cyclopentane-1-carbonitrile, who may also offer custom synthesis services to convert the nitrile to the desired amine.

Table 1: Potential Commercial Suppliers of 1-(5-Fluoro-2-methylphenyl)cyclopentane-1-carbonitrile (CAS No. 2113012-21-6)

Supplier	Website	Notes
BLDpharm		Lists the nitrile precursor and offers custom synthesis services.[3]

Note: The availability and custom synthesis capabilities of the listed suppliers should be confirmed directly with the company.

The typical synthetic transformation from the nitrile to the primary amine involves reduction, a standard process in organic chemistry. Common reducing agents for this purpose include lithium aluminum hydride ($LiAlH_4$), catalytic hydrogenation (e.g., using Raney nickel or palladium on carbon), or other hydride reagents. The choice of method will depend on the desired scale, cost, and purity requirements.

The Cornerstone of Drug Development: Rigorous Quality Control of Pharmaceutical Intermediates

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The quality of a pharmaceutical intermediate directly impacts the safety, efficacy, and stability of the final active pharmaceutical ingredient (API).[3][4] Therefore, a stringent quality control (QC) framework is not merely a regulatory requirement but a fundamental scientific necessity. For a custom-synthesized intermediate like **1-(5-Fluoro-2-methylphenyl)cyclopentanamine**, a multi-faceted QC strategy is essential.

Key Pillars of Intermediate Quality Control:

- Starting Material Control: The quality of the final intermediate is intrinsically linked to the purity of its starting materials.[3][4] In this case, a comprehensive analysis of the precursor, 1-(5-fluoro-2-methylphenyl)cyclopentane-1-carbonitrile, is paramount. This includes confirming its identity, purity (typically via HPLC and/or GC), and the absence of any impurities that could interfere with the reduction reaction or be carried through to the final product.

- In-Process Control (IPC): Monitoring the chemical transformation at critical junctures is crucial for ensuring the reaction proceeds as expected and for identifying any potential deviations.[5] For the reduction of the nitrile to the amine, IPCs could include monitoring the disappearance of the starting material and the appearance of the product by techniques like thin-layer chromatography (TLC) or HPLC.

- Final Product Testing and Specification: The final isolated **1-(5-Fluoro-2-methylphenyl)cyclopentanamine** must be rigorously tested to ensure it meets pre-defined specifications for identity, purity, and impurity profile. This comprehensive testing is the final gatekeeper of quality before the intermediate is used in the next synthetic step.

The following diagram illustrates a typical workflow for the custom synthesis and quality control of a pharmaceutical intermediate like **1-(5-Fluoro-2-methylphenyl)cyclopentanamine**.

Caption: Custom Synthesis and Quality Control Workflow.

Analytical Methodologies for the Characterization of 1-(5-Fluoro-2-methylphenyl)cyclopentanamine

A combination of spectroscopic and chromatographic techniques is essential for the unambiguous identification and purity assessment of **1-(5-Fluoro-2-**

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methylphenyl)cyclopentanamine.[6]

Core Analytical Techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are indispensable for confirming the molecular structure of the compound. The chemical shifts, splitting patterns, and integration of the signals provide a detailed map of the proton and carbon environments within the molecule. For this specific compound, ^{19}F NMR would also be crucial to confirm the presence and location of the fluorine atom.

- Mass Spectrometry (MS): MS provides the molecular weight of the compound, further confirming its identity. High-resolution mass spectrometry (HRMS) can provide the elemental composition, offering an even higher degree of confidence. Techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) are powerful for both identifying and quantifying the main component and any impurities.[7][8]

- High-Performance Liquid Chromatography (HPLC): HPLC is the workhorse for determining the purity of pharmaceutical intermediates.[7] A validated HPLC method can separate the target compound from starting materials, by-products, and other impurities, allowing for accurate quantification of purity (often expressed as area percent).

- Gas Chromatography (GC): For volatile compounds, GC is an excellent alternative to HPLC for purity determination. Given the amine functionality, derivatization may sometimes be employed to improve chromatographic performance.

Exemplary Experimental Protocol: Purity Determination by HPLC

Objective: To determine the purity of a batch of **1-(5-Fluoro-2-methylphenyl)cyclopentanamine** using reverse-phase HPLC with UV detection.

Instrumentation and Materials:

- HPLC system with a UV detector

- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)

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- Mobile Phase A: 0.1% Trifluoroacetic acid in Water
- Mobile Phase B: 0.1% Trifluoroacetic acid in Acetonitrile
- Sample: **1-(5-Fluoro-2-methylphenyl)cyclopentanamine** dissolved in a suitable diluent (e.g., 50:50 Water:Acetonitrile) to a concentration of ~1 mg/mL.

Chromatographic Conditions:

- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Column Temperature: 30 °C
- Detection Wavelength: 254 nm
- Gradient Program:

Time (min)	% Mobile Phase B
0	**10**
20	90
25	90
25.1	10

| 30 | 10 |

Procedure:

- Equilibrate the HPLC system with the initial mobile phase composition for at least 30 minutes.
- Inject a blank (diluent) to ensure the baseline is clean.
- Inject the prepared sample solution.

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- Integrate the peaks in the resulting chromatogram.
- Calculate the purity by dividing the area of the main peak by the total area of all peaks and multiplying by 100.

Acceptance Criteria: The purity of the main peak should be ≥ 98.0% (or as per pre-defined specification).

Conclusion: A Strategic Approach to Sourcing a Key Intermediate

1-(5-Fluoro-2-methylphenyl)cyclopentanamine represents a valuable, yet non-standard, pharmaceutical intermediate. Its acquisition requires a strategic approach centered on the custom synthesis from its readily available nitrile precursor. For researchers and drug development professionals, success in utilizing this building block hinges on a partnership with a capable chemical supplier who can not only perform the synthesis but also provide a robust analytical data package to support the quality of the material. By implementing the rigorous quality control and analytical methodologies outlined in this guide, scientists can ensure the integrity of their starting materials, a critical factor in the successful and efficient development of new medicines.

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